

From Acetone Solvate to Form I: A Workflow

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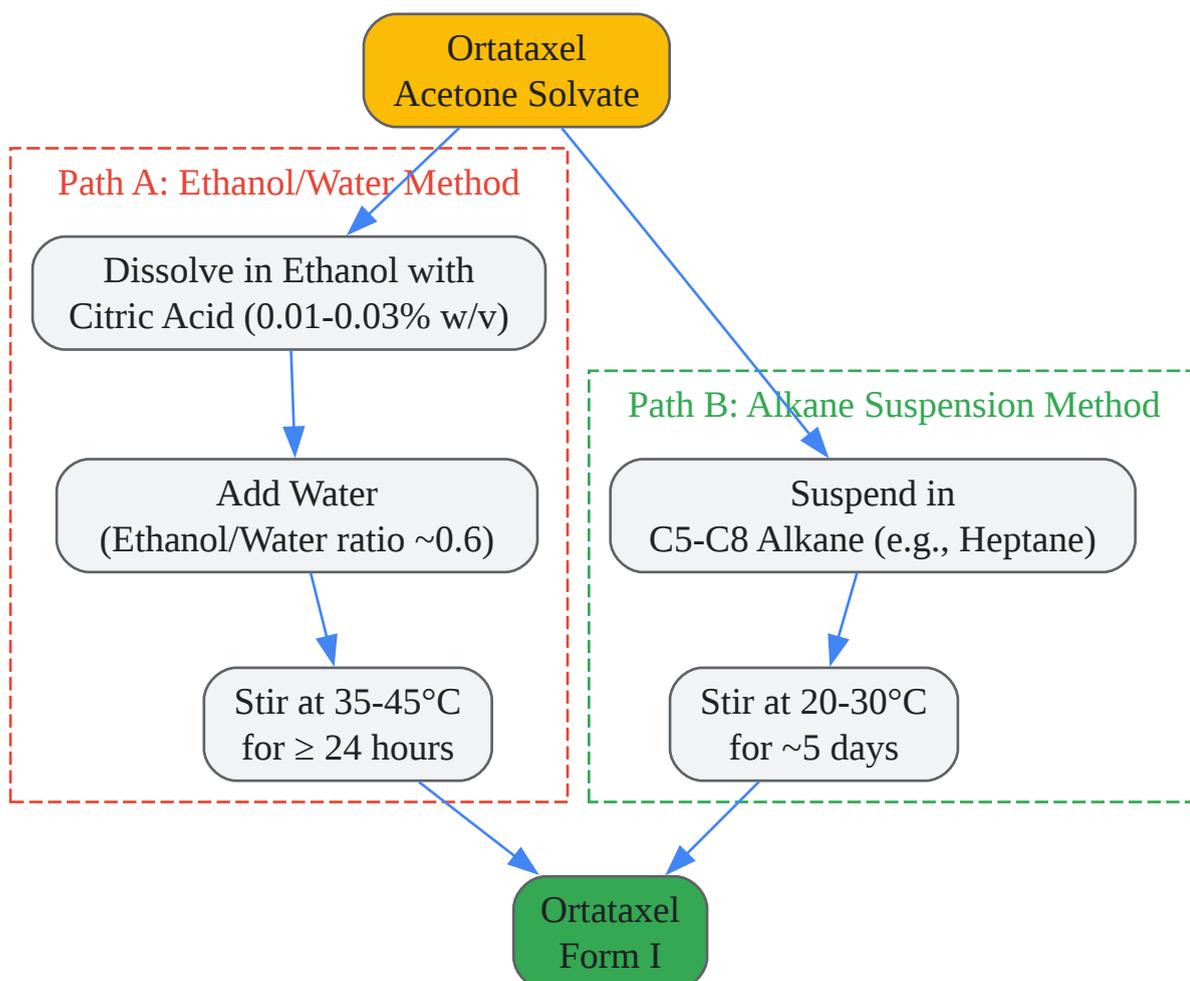
Compound Focus: Ortataxel

CAS No.: 186348-23-2

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The primary industrial and research significance of the **ortataxel** acetone solvate is as a precursor for obtaining the stable Form I. The following diagram illustrates the two main experimental pathways for this conversion, as detailed in the patents.



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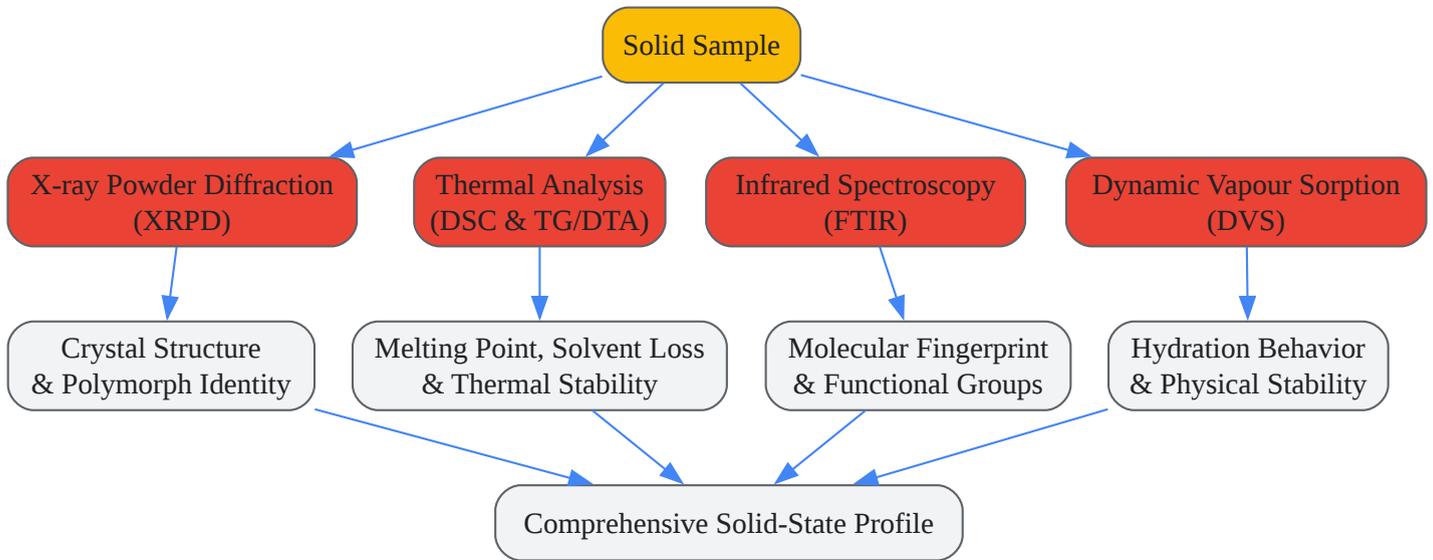
Conversion pathways from **ortataxel** acetone solvate to Form I

Analytical Characterization Techniques

Rigorous analysis is required to distinguish between the acetone solvate and Form I. The table below outlines standard protocols for characterization.

Technique	Experimental Protocol & Key Parameters
X-ray Powder Diffraction (XRPD)	Instrument: Philips PW1800. Parameters: Cu K α radiation, 45 kV, 40 mA. Scan: 2-65 deg 2-theta, step size 0.02 deg [1].
Differential Scanning Calorimetry (DSC)	Instrument: Mettler TC15. Parameters: 10°C/min ramp from 30-300°C, N ₂ flow 50 ml/min. Crucible: Closed Al with pinhole, ~5 mg sample [1].
Thermogravimetry/Differential Thermal Analysis (TG/DTA)	Instrument: Seiko TG/DTA6200. Parameters: 10°C/min ramp from 30-300°C, N ₂ flow 200 ml/min. Pan: Open Al, ~10 mg sample [1].
Fourier-Transform Infrared Spectroscopy (FTIR)	Technique: ATR. Instrument: Perkin Elmer Spectrum One. Parameters: 4000-550 cm ⁻¹ range, 4 cm ⁻¹ resolution, 16 scans co-added [1].

The following diagram shows how these techniques are applied in a logical sequence to fully characterize the solid forms of **ortataxel**.



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*Analytical workflow for **ortataxel** solid forms characterization*

Why Form I Replaced the Acetone Solvate

The driving force behind the development of Form I was the critical need for a form suitable for pharmaceutical development, which the acetone solvate could not provide.

- **Regulatory Compliance:** The acetone content in the solvate (**4.5-6.5%**) far exceeds the limits permitted by ICH guidelines for residual solvents, making it unacceptable for use in a drug product [1].
- **Superior Stability:** Form I is an **anhydrous, non-solvated** crystalline form. It is chemically and thermodynamically stable, shows a very low tendency to adsorb moisture, and remains stable for at least 36 months, addressing the instability inherent in a solvated form [1].
- **Efficacy Against Resistant Cancers:** **Ortataxel** is a next-generation taxane designed to be effective against multidrug-resistant tumors. It is not only a potent cytotoxic agent but also a **broad-spectrum modulator** of ATP-binding cassette (ABC) transport proteins like P-glycoprotein (Pgp), MRP-1, and BCRP, which are often overexpressed in resistant cancer cells [2].

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References

1. Crystalline form i of ortataxel - HK1131781A [patents.google.com]
2. Broad-spectrum modulation of ATP-binding cassette... | DrugBank Online [go.drugbank.com]

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